

Spectroscopic Analysis of 4-Fluoro-2-iodoaniline: A Technical Guide

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Compound of Interest

Compound Name: 4-Fluoro-2-iodoaniline

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This technical guide provides an in-depth analysis of **4-Fluoro-2-iodoaniline** using mass spectrometry and infrared (IR) spectroscopy. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development. This guide offers a comprehensive overview of the spectral data, experimental protocols, and structural elucidation of the target molecule.

Mass Spectrometry Analysis

Mass spectrometry of **4-Fluoro-2-iodoaniline** provides critical information regarding its molecular weight and fragmentation pattern, which is instrumental in confirming its chemical structure.

Quantitative Mass Spectrometry Data

The electron ionization mass spectrum of **4-Fluoro-2-iodoaniline** is characterized by a distinct molecular ion peak and several major fragment ions. The key quantitative data is summarized in the table below.

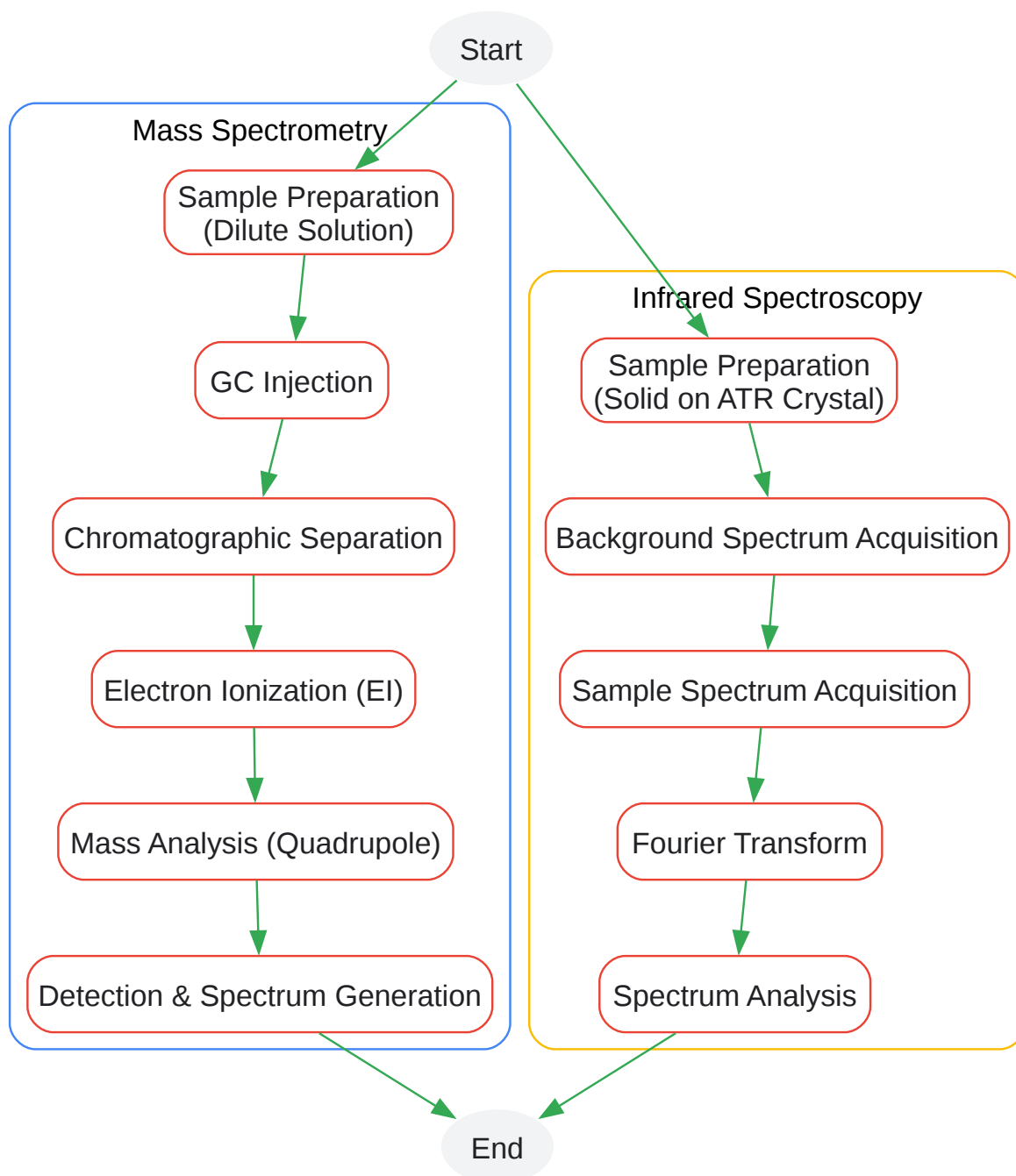
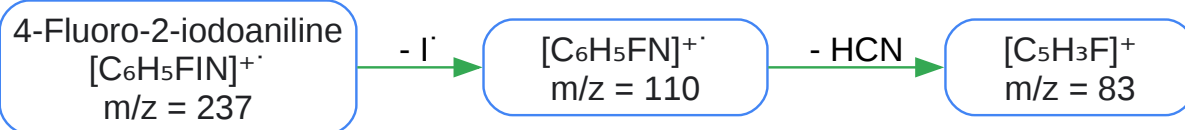
| Feature | m/z Ratio | Relative Abundance |
|-------------------------------------|-----------|--------------------|
| Molecular Ion Peak [M] ⁺ | 237 | High |
| Fragment Ion 1 | 110 | High |
| Fragment Ion 2 | 83 | Moderate |

Table 1: Key mass spectrometry data for **4-Fluoro-2-iodoaniline**.

Interpretation of Fragmentation

The fragmentation of **4-Fluoro-2-iodoaniline** in the mass spectrometer follows predictable pathways for aromatic amines and halogenated compounds. The molecular ion peak at m/z 237 corresponds to the molecular weight of the compound (C₆H₅FIN).^[1] The primary fragmentation involves the loss of an iodine atom, which is a common fragmentation pathway for iodo-substituted aromatic compounds, leading to the formation of a highly abundant fragment at m/z 110. A subsequent fragmentation could involve the loss of HCN, a characteristic fragmentation of anilines, which would explain the presence of other smaller fragments. The fragment at m/z 83 could arise from the further breakdown of the aromatic ring structure. Aromatic compounds are known to produce strong molecular ion peaks due to their stable structures.

Proposed Fragmentation Pathway



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References

- 1. 2-Fluoro-4-iodoaniline | C₆H₅FIN | CID 185694 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Analysis of 4-Fluoro-2-iodoaniline: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1303420#mass-spectrometry-and-ir-data-for-4-fluoro-2-iodoaniline]

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